

Tridecyl Methanesulfonate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Tridecyl methane sulfonate

Cat. No.: B15601511

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data for Tridecyl methanesulfonate (CAS No. 62732-69-8) is readily available in the public domain. The following guide is based on the known hazards of analogous short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS). Alkyl esters of methanesulfonic acid are a class of compounds with the potential for significant health hazards, including genotoxicity, mutagenicity, and carcinogenicity.^{[1][2]} Therefore, Tridecyl methanesulfonate should be handled with extreme caution, assuming it possesses similar hazardous properties.

Executive Summary

This technical guide provides an in-depth overview of the potential safety and handling precautions for Tridecyl methanesulfonate. Due to the absence of specific data for this long-chain alkyl methanesulfonate, this document extrapolates information from well-studied, analogous compounds. Researchers, scientists, and drug development professionals should use this guide as a starting point for a rigorous safety assessment and the implementation of stringent safety protocols.

Hazard Identification and Classification

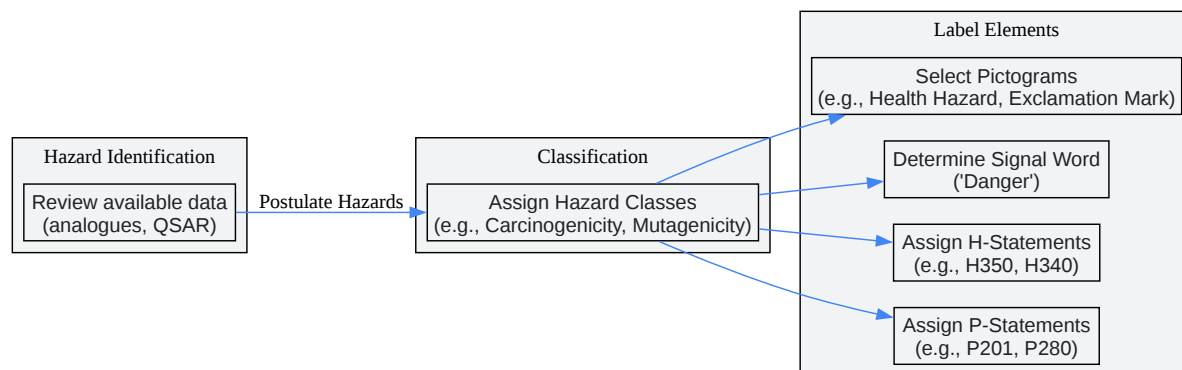
Based on the hazard profile of related alkyl methanesulfonates, Tridecyl methanesulfonate should be considered a hazardous substance. The primary concerns are its potential as a DNA

alkylating agent, which can lead to mutagenic and carcinogenic effects.[1][2]

Table 1: Postulated GHS Classification for Tridecyl Methanesulfonate

Hazard Class	Hazard Category	Postulated H-Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects.
Carcinogenicity	Category 1B	H350: May cause cancer.
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child.
Hazardous to the Aquatic Environment, Long-term Hazard	Category 2	H411: Toxic to aquatic life with long lasting effects.

GHS Labeling Workflow



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Caption: Postulated GHS labeling process for Tridecyl methanesulfonate.

Physical and Chemical Properties

Specific physical and chemical properties for Tridecyl methanesulfonate are not well-documented. The following table provides estimated values based on its chemical structure and data from related compounds.

Table 2: Estimated Physical and Chemical Properties of Tridecyl Methanesulfonate

Property	Estimated Value/Information	Source/Analogy
CAS Number	62732-69-8	-
Molecular Formula	C14H30O3S	-
Molecular Weight	278.45 g/mol	-
Appearance	Likely a colorless to yellowish liquid or low-melting solid	Analogy with other long-chain esters
Odor	No data available, likely faint or pungent	Analogy with other methanesulfonates
Boiling Point	No data available	-
Melting Point	No data available	-
Solubility	Insoluble in water; soluble in organic solvents	General property of long-chain esters

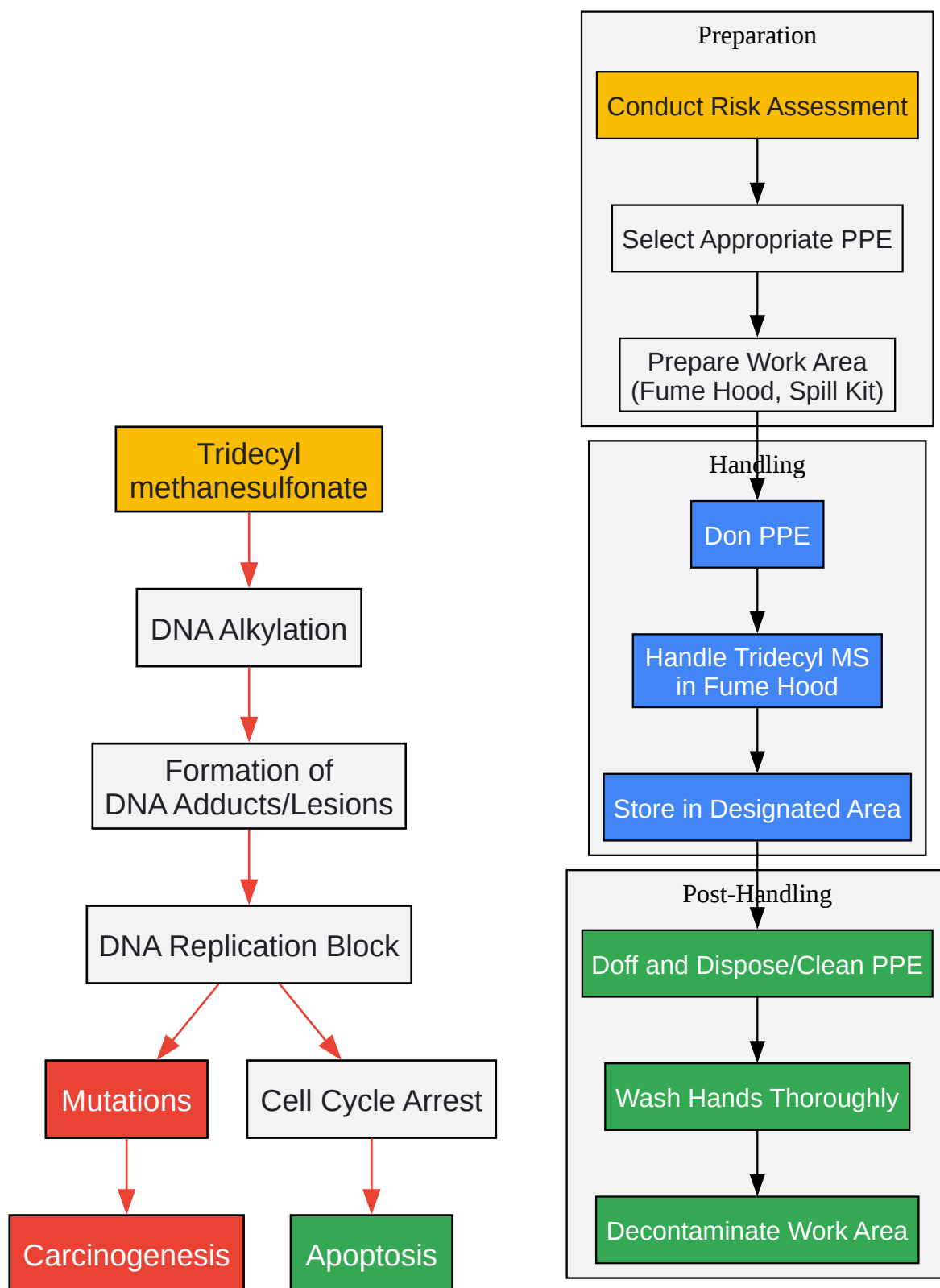
Toxicological Information

There is no specific toxicological data for Tridecyl methanesulfonate. However, the toxicity of alkyl methanesulfonates is primarily due to their ability to alkylate DNA.[1] Short-chain alkyl methanesulfonates are known mutagens and carcinogens in animal studies.[3] It is prudent to assume that Tridecyl methanesulfonate may exhibit similar toxicological properties.

Table 3: Postulated Toxicological Profile of Tridecyl Methanesulfonate

Toxicological Endpoint	Postulated Effect	Basis of Postulation
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed. Potential for dermal and inhalation toxicity.	Analogy with short-chain alkyl methanesulfonates.
Skin Corrosion/Irritation	Causes skin irritation.	Analogy with short-chain alkyl methanesulfonates.
Serious Eye Damage/Irritation	Causes serious eye irritation.	Analogy with short-chain alkyl methanesulfonates.
Respiratory or Skin Sensitization	May cause an allergic skin reaction.	Analogy with short-chain alkyl methanesulfonates.
Germ Cell Mutagenicity	May cause genetic defects.	Known property of alkyl methanesulfonates.[1][2]
Carcinogenicity	May cause cancer.	Known property of alkyl methanesulfonates.[1][2]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.	Analogy with short-chain alkyl methanesulfonates.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	Analogy with other irritating chemicals.
Specific Target Organ Toxicity (Repeated Exposure)	Potential for target organ damage on repeated exposure.	General concern for hazardous substances.
Aspiration Hazard	No data available.	-

Signaling Pathway of Alkylating Agent Induced DNA Damage



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